

4-Acetoxyacinnamic Acid: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Acetoxyacinnamic acid

Cat. No.: B105294

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core basic properties of **4-Acetoxyacinnamic acid**, a derivative of the naturally occurring phenolic compound, p-coumaric acid. This document consolidates essential physicochemical data, outlines experimental protocols for its synthesis and purification, and explores its biological activities and potential mechanisms of action, making it a valuable resource for professionals in research and drug development.

Core Physicochemical Properties

4-Acetoxyacinnamic acid, also known as p-acetoxyacinnamic acid, is an acetate ester formed by the condensation of the hydroxyl group of trans-4-coumaric acid with acetic acid.^[1] Its fundamental properties are summarized below.

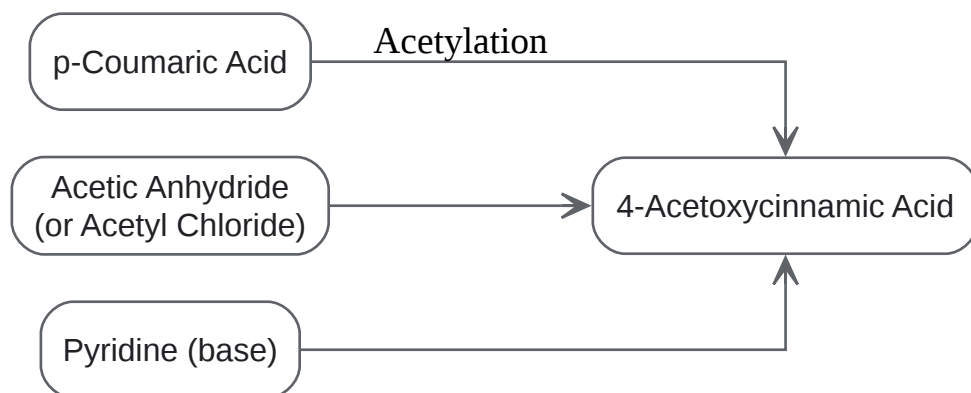
Property	Value	Reference(s)
IUPAC Name	(2E)-3-[4-(acetyloxy)phenyl]prop-2-enoic acid	[2]
Synonyms	p-Acetoxycinnamic acid, 4-Acetylcoumaric acid, (E)-3-(4-acetoxyphenyl)prop-2-enoic acid	[1][3][4]
CAS Number	15486-19-8	[2]
Molecular Formula	C ₁₁ H ₁₀ O ₄	[2]
Molecular Weight	206.19 g/mol	[1]
Appearance	White to cream crystalline powder	[2]
Melting Point	198-210 °C	[2][4]
Boiling Point	209-211 °C (Predicted)	[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[4]
pKa (Predicted)	4.39 ± 0.10	[4]
SMILES	<chem>CC(=O)OC1=CC=C(C=C1)/C=C/C(=O)O</chem>	[1]
InChI Key	BYHBHNKBISXCEP-QPJXVBHSA-N	[1]

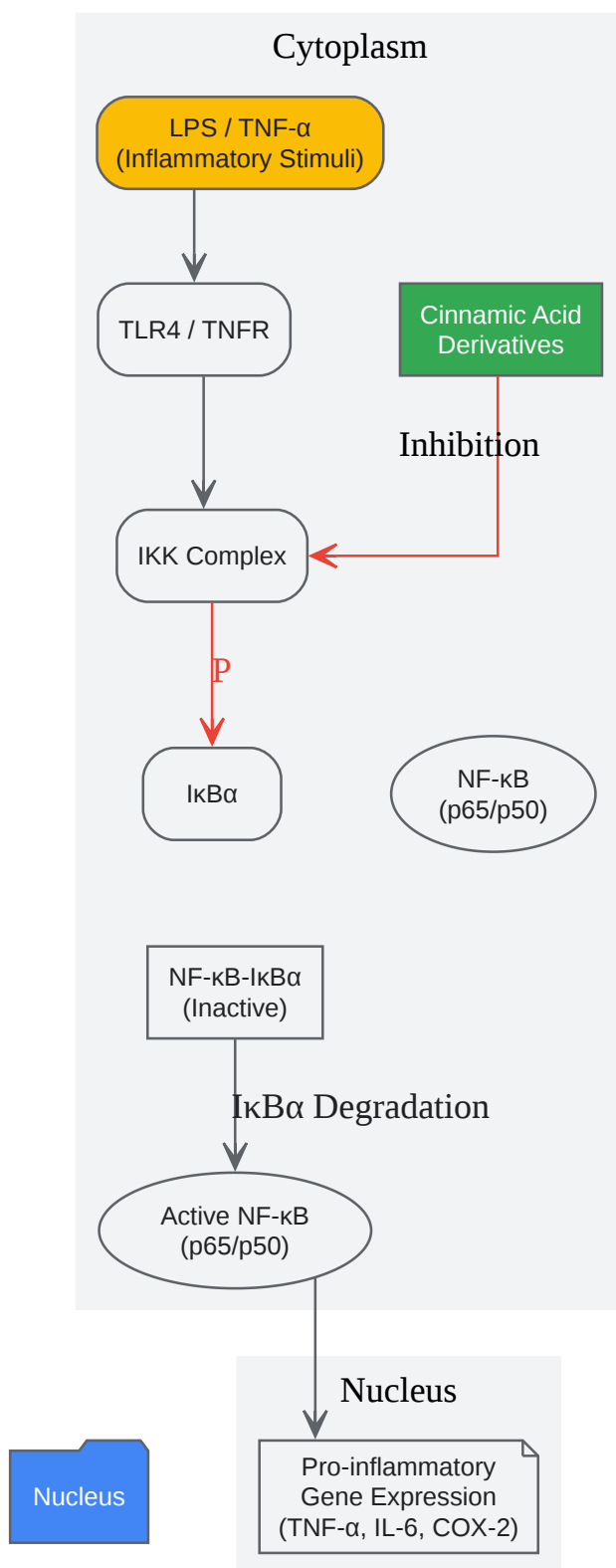
Experimental Protocols

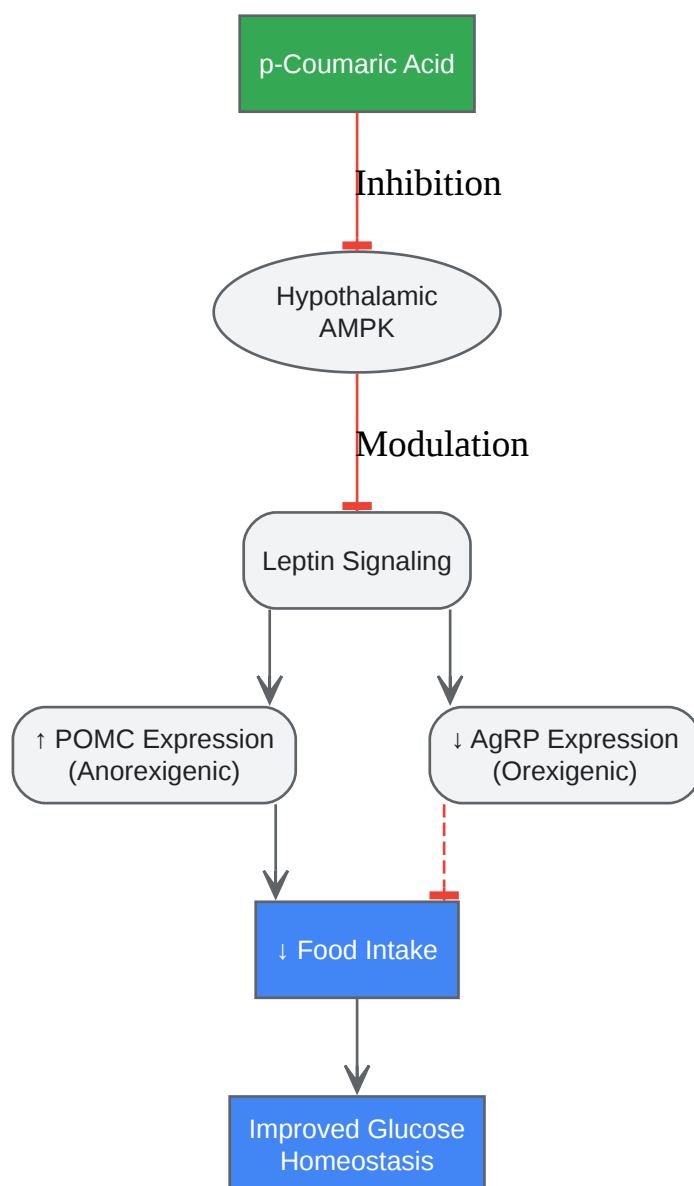
Synthesis of 4-Acetoxycinnamic Acid

A representative method for the synthesis of **4-acetoxycinnamic acid** is the acetylation of its precursor, p-coumaric acid. The following protocol is based on standard esterification procedures.

Reaction Scheme:







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References

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